

Technical Support Center: CP-775146 Delivery for Animal Studies

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Compound of Interest

Compound Name: CP-775146
CAS No.: 702680-17-9
Cat. No.: B1669567

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the selective PPAR α agonist, **CP-775146**, in animal studies.

Frequently Asked Questions (FAQs)

Q1: What is the recommended route of administration for **CP-775146** in mice?

A1: Based on published studies, the recommended route of administration for **CP-775146** in mice is intraperitoneal (IP) injection.[\[1\]](#)[\[2\]](#)

Q2: What is a safe and effective dosage range for **CP-775146** in mice?

A2: A safe dose of **CP-775146** in mice has been reported as <0.3 mg/kg.[\[1\]](#)[\[2\]](#) An effective dose of 0.1 mg/kg, administered daily for 3 days, has been shown to significantly impact lipid metabolism.[\[1\]](#)[\[2\]](#)

Q3: What is the recommended vehicle for dissolving **CP-775146** for in vivo studies?

A3: **CP-775146** is soluble in dimethyl sulfoxide (DMSO) up to 100 mM. Published animal studies have utilized a DMSO-based vehicle for IP injections. However, it is crucial to use a low percentage of DMSO in the final injection volume to minimize vehicle-related toxicity.

Q4: What is the mechanism of action of **CP-775146**?

A4: **CP-775146** is a selective peroxisome proliferator-activated receptor alpha (PPAR α) agonist.^[1] It binds to PPAR α , which then forms a heterodimer with the retinoid X receptor (RXR). This complex binds to peroxisome proliferator response elements (PPREs) on target genes, leading to the upregulation of genes involved in fatty acid oxidation and lipid metabolism.^{[3][4][5][6]}

Q5: What are the expected effects of **CP-775146** in animal models of metabolic disorders?

A5: In obese mice, **CP-775146** has been shown to reduce serum levels of triglycerides and LDL-cholesterol, improve hepatic steatosis, and decrease adipocyte droplet size.^[1] It activates the fatty acid β -oxidation pathway in the liver.^[1]

Troubleshooting Guides

Issue 1: Precipitation of **CP-775146** solution upon dilution or injection.

- Possible Cause: **CP-775146** is poorly soluble in aqueous solutions. When a concentrated DMSO stock is diluted with an aqueous buffer or injected into the aqueous environment of the peritoneal cavity, the compound may precipitate out of solution.
- Troubleshooting Steps:
 - Optimize Vehicle Composition:
 - Minimize the concentration of the DMSO stock solution.
 - Consider using co-solvents. A mixture of DMSO with other vehicles like polyethylene glycol (PEG) or corn oil might improve solubility upon injection. However, any new vehicle combination should be tested for toxicity in a small pilot group of animals.

- Sonication: Briefly sonicate the final diluted solution before injection to help re-dissolve any small precipitates.
- Warm the Solution: Gently warming the solution to 37°C before injection may help maintain solubility. Ensure the temperature is not too high to degrade the compound.
- Visual Inspection: Always visually inspect the solution for any precipitation before each injection.

Issue 2: Inconsistent or unexpected experimental results.

- Possible Cause:
 - Incorrect Dosage: Inaccurate calculation of the dose for each animal.
 - Improper Injection Technique: Incorrect placement of the IP injection can lead to administration into the subcutaneous space, muscle, or an organ, resulting in variable absorption.
 - Compound Instability: Degradation of **CP-775146** in the prepared solution.
- Troubleshooting Steps:
 - Verify Dosage Calculations: Double-check all calculations for animal weight, dosage, and solution concentration.
 - Refine Injection Technique: Ensure proper restraint of the animal and correct needle placement in the lower right quadrant of the abdomen to avoid the cecum. Refer to the detailed experimental protocol below.
 - Fresh Solution Preparation: Prepare the **CP-775146** solution fresh before each set of injections. While specific stability data is not readily available, it is best practice to avoid long-term storage of the diluted compound.

Issue 3: Adverse effects in animals post-injection (e.g., lethargy, ruffled fur).

- Possible Cause:
 - Vehicle Toxicity: High concentrations of DMSO can be toxic to animals.
 - Compound Toxicity: The observed effects may be due to the pharmacological action of **CP-775146** at the administered dose.
- Troubleshooting Steps:
 - Vehicle Control Group: Always include a vehicle-only control group to distinguish the effects of the vehicle from the effects of the compound.
 - Reduce DMSO Concentration: If vehicle toxicity is suspected, reduce the percentage of DMSO in the final injection volume by using a more concentrated stock solution or exploring alternative vehicles.
 - Dose-Response Study: Conduct a dose-response study to determine the optimal therapeutic dose with minimal side effects.

Data Presentation

Table 1: **CP-775146** Properties

Property	Value	Source
Molecular Weight	423.54 g/mol	N/A
Formula	C ₂₆ H ₃₃ NO ₄	N/A
Solubility	Soluble to 100 mM in DMSO	N/A
Storage	Store at room temperature	N/A
Purity	≥99%	N/A

Table 2: Recommended Dosing for **CP-775146** in Mice

Parameter	Recommendation	Source
Route	Intraperitoneal (IP) Injection	[1] [2]
Vehicle	DMSO (diluted for injection)	N/A
Effective Dose	0.1 mg/kg	[1] [2]
Safe Dose	< 0.3 mg/kg	[1] [2]
Frequency	Daily	[1] [2]

Experimental Protocols

Protocol 1: Preparation of CP-775146 Formulation for Intraperitoneal Injection

- Materials:
 - CP-775146 powder
 - Sterile DMSO
 - Sterile saline (0.9% NaCl)
 - Sterile microcentrifuge tubes
 - Vortex mixer
 - Sonicator (optional)
- Procedure:
 - Calculate the required amount of CP-775146 and vehicle based on the number of animals, their average weight, and the desired dose (e.g., 0.1 mg/kg).
 - Prepare a stock solution of CP-775146 in DMSO. For example, to achieve a final injection volume of 100 μ L for a 25g mouse at 0.1 mg/kg, with a final DMSO concentration of 5%, a 2 mg/mL stock in DMSO would be required.

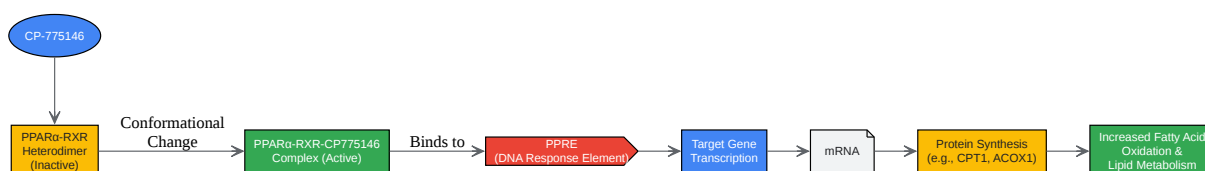
3. On the day of injection, dilute the DMSO stock solution with sterile saline to the final desired concentration. For a 5% DMSO final concentration, mix 1 part of the DMSO stock with 19 parts of sterile saline.
4. Vortex the final solution thoroughly.
5. Visually inspect for any precipitation. If present, briefly sonicate the solution.
6. Keep the solution at room temperature or 37°C and use it promptly after preparation.

Protocol 2: Intraperitoneal (IP) Injection in Mice

- Materials:
 - Prepared **CP-775146** solution
 - Sterile syringes (e.g., 1 mL)
 - Sterile needles (e.g., 27-30 gauge)
 - Animal scale
 - 70% ethanol wipes
- Procedure:
 1. Weigh the mouse to determine the exact injection volume.
 2. Restrain the mouse securely, for example, by scruffing the neck and back to immobilize the head and body.
 3. Tilt the mouse's head downwards at a slight angle.
 4. Locate the injection site in the lower right quadrant of the abdomen. This is to avoid puncturing the cecum, which is located on the left side.
 5. Wipe the injection site with a 70% ethanol wipe.
 6. Insert the needle, bevel up, at a 10-20 degree angle.

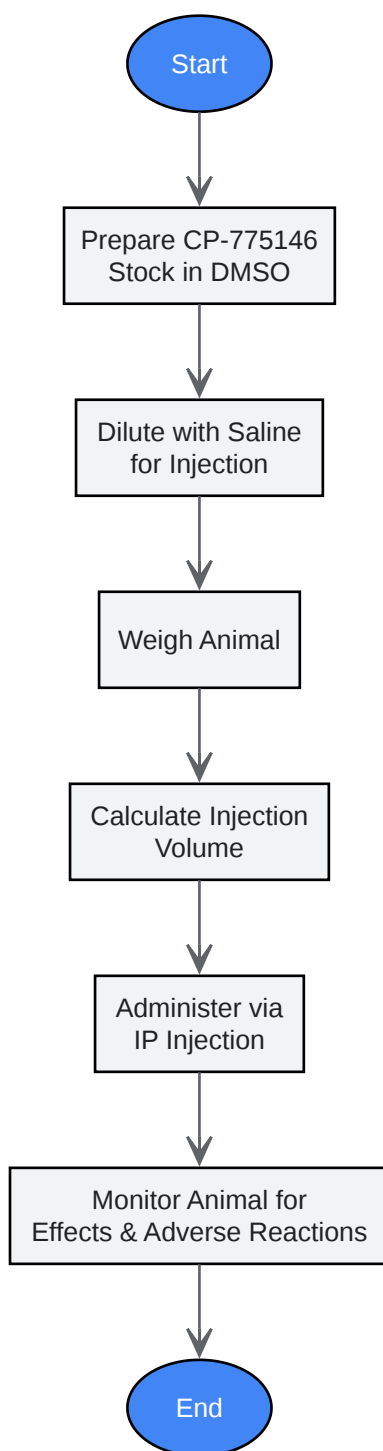
7. Gently aspirate to ensure no fluid or blood is drawn back, which would indicate entry into an organ or blood vessel.
8. Slowly inject the calculated volume of the **CP-775146** solution.
9. Withdraw the needle and return the mouse to its cage.
10. Monitor the animal for any immediate adverse reactions.

Mandatory Visualization



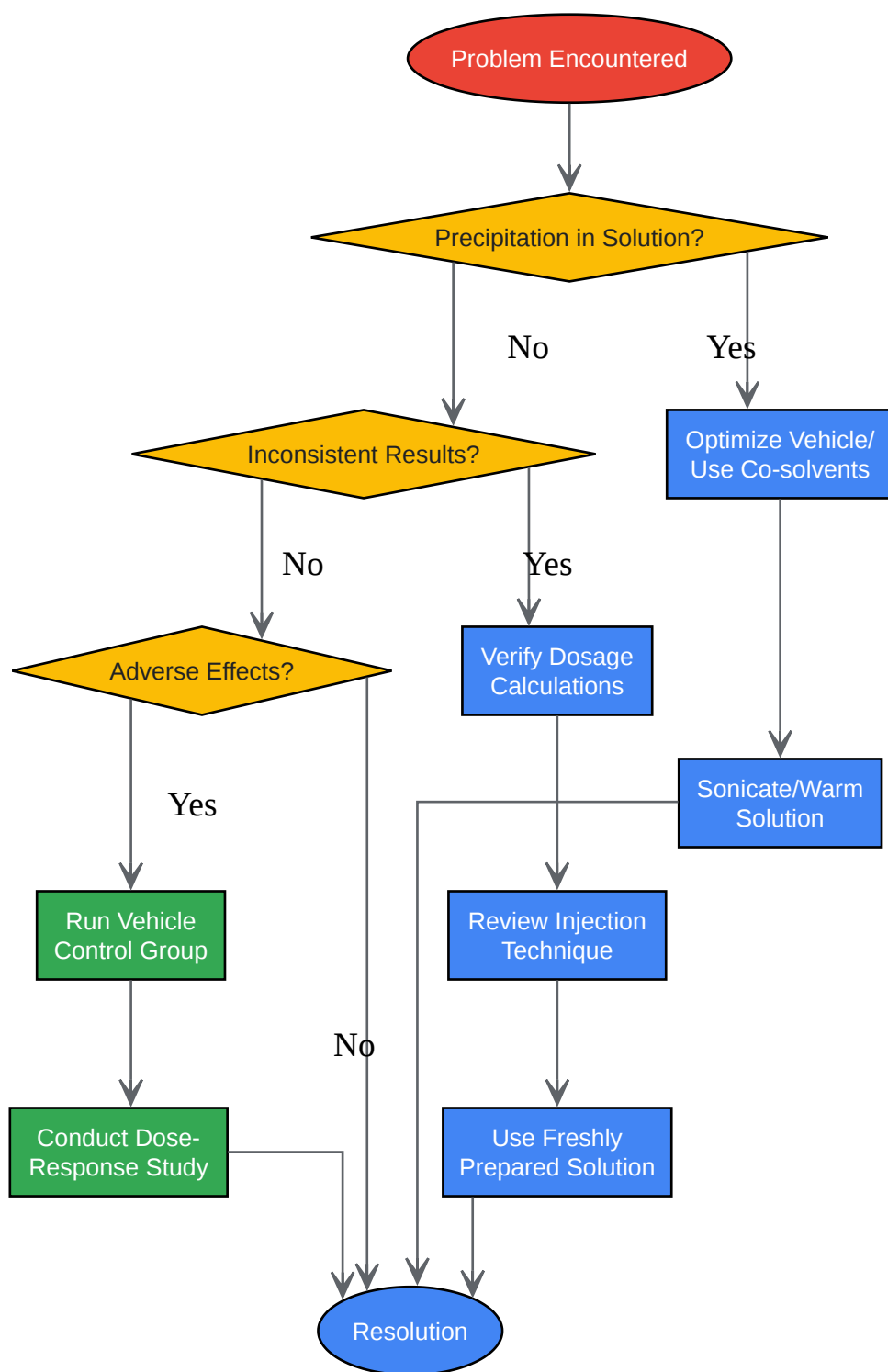
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Caption: **CP-775146** activates the PPARα signaling pathway.



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Caption: Experimental workflow for **CP-775146** administration.



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Caption: Troubleshooting decision tree for **CP-775146** experiments.

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